

3-(Trifluoromethyl)phenylacetonitrile CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trifluoromethyl)phenylacetonitrile

Cat. No.: B1294352

[Get Quote](#)

An In-depth Technical Guide to 3-(Trifluoromethyl)phenylacetonitrile

Introduction

3-(Trifluoromethyl)phenylacetonitrile, also known as 3-(Trifluoromethyl)benzyl cyanide, is an important fluorinated building block in organic synthesis.^{[1][2]} Its unique electronic and steric properties, imparted by the trifluoromethyl group, make it a valuable intermediate in the development of various biologically active molecules and advanced materials.^[2] This document provides a comprehensive overview of its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its key applications for researchers and professionals in drug development and materials science.

Chemical Identity and Properties

The fundamental identifiers and physical properties of **3-(Trifluoromethyl)phenylacetonitrile** are summarized below. It is typically a colorless to pale yellow or yellow-brown liquid.^{[2][3][4]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	2338-76-3[5][6][7]
IUPAC Name	2-[3-(Trifluoromethyl)phenyl]acetonitrile[7]
Molecular Formula	C ₉ H ₆ F ₃ N[2][6][7]
Molecular Weight	185.15 g/mol [5][6][8]
Linear Formula	CF ₃ C ₆ H ₄ CH ₂ CN[5][9]
InChI Key	JOIYKSLWXLFGR-UHFFFAOYSA-N[5][9]
SMILES String	FC(F)(F)c1cccc(CC#N)c1[5][9]
EC Number	219-053-8[5][9]

| MDL Number | MFCD00001913[2][5][10] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to almost colorless clear liquid[1][2]
Purity	≥94% to >98.0% (GC)[1][2][4]
Boiling Point	92-93 °C at 4 mmHg[2][5][9]
Density	1.187 g/mL at 25 °C[5][9]
Refractive Index	n ₂₀ /D 1.4565[5][9]

| Flash Point | 49 °C (120.2 °F) - closed cup[5] |

Safety and Handling

3-(Trifluoromethyl)phenylacetonitrile is a flammable liquid and vapor.[1][11] It is harmful if swallowed, in contact with skin, or if inhaled.[11] It causes skin and serious eye irritation and may cause respiratory irritation.[11]

Table 3: GHS Hazard Information

Hazard Class	Code	Description
Flammable Liquids	H226	Flammable liquid and vapor[1][5]
Acute Toxicity, Oral	H302	Harmful if swallowed[5]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[5]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[5]
Skin Irritation	H315	Causes skin irritation[5][11]
Eye Irritation	H319	Causes serious eye irritation[5][11]

| STOT - Single Exposure | H335 | May cause respiratory irritation[5][11] |

Pictograms: GHS02 (Flame), GHS07 (Exclamation mark)[5]

Handling and Storage:

- Personal Protective Equipment (PPE): Use of eyeshields, faceshields, gloves, and a suitable respirator (e.g., type ABEK (EN14387) filter) is recommended.[5]
- Precautions: Avoid breathing vapors, mist, or gas.[1] Do not get in eyes, on skin, or on clothing.[11] Keep away from open flames, hot surfaces, and sources of ignition.[11] Use only non-sparking tools and take precautionary measures against static discharges.[11]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[1][11] The recommended storage temperature is between 2°C and 8°C.[2]

Experimental Protocols: Synthesis

A common method for the synthesis of **3-(Trifluoromethyl)phenylacetonitrile** involves the reaction of 3-(trifluoromethyl)benzyl chloride with sodium cyanide.[3]

Objective: To synthesize **3-(Trifluoromethyl)phenylacetonitrile**.

Materials:

- 3-(Trifluoromethyl)benzyl chloride (also referred to as 2,3-trifluoromethylbenzyl chloride in some sources) (235 g)[3]
- Sodium cyanide (61.7 g)[3]
- Triethylbenzylammonium chloride (2.5 g)[3]
- Water (112 g + 100 g for washing)[3]
- 5% Sodium hypochlorite solution[3]

Equipment:

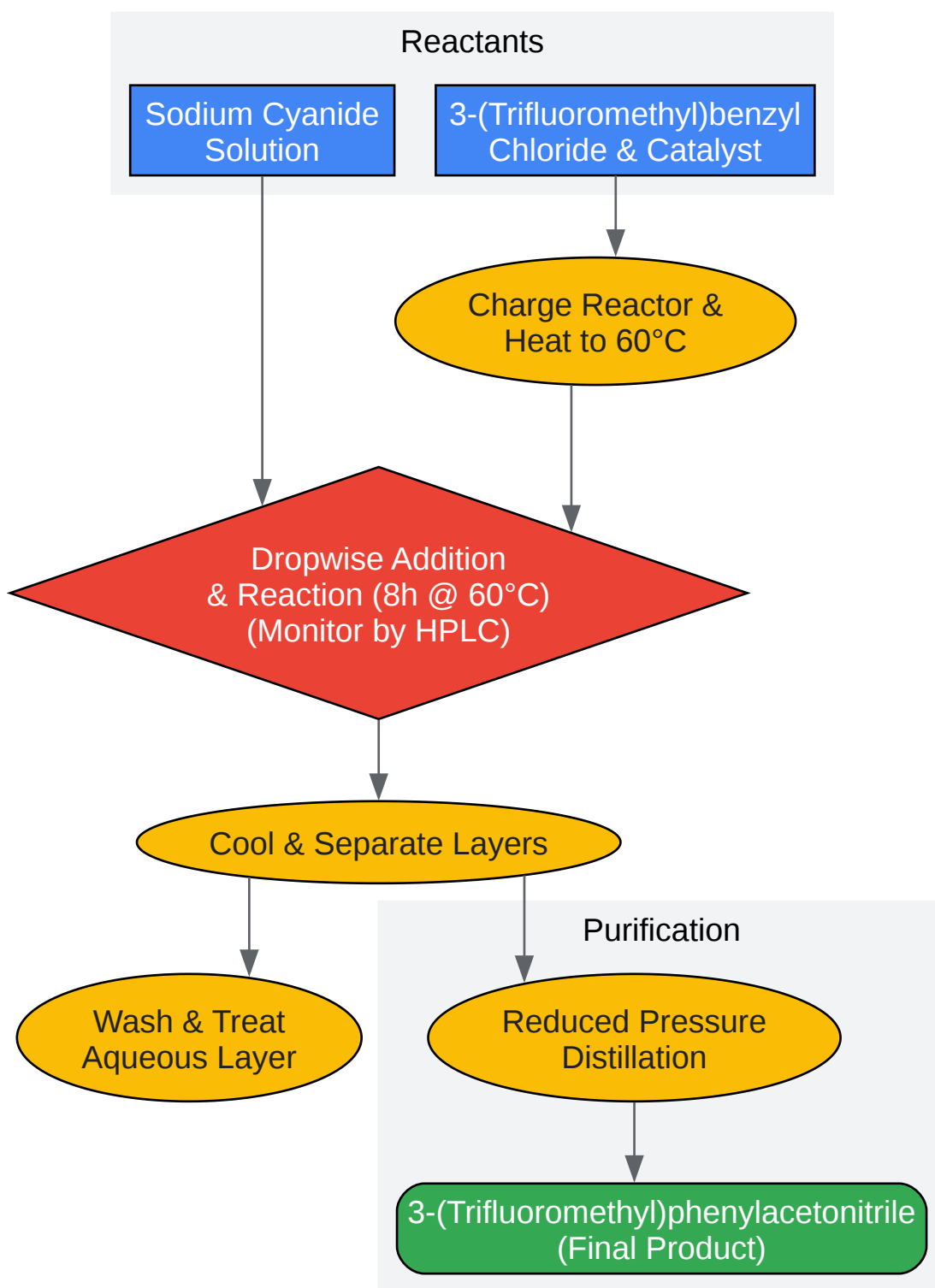
- 500 mL three-necked flask
- 250 mL beaker
- Stirring apparatus
- Heating mantle
- Dropping funnel
- Apparatus for distillation under reduced pressure
- HPLC for reaction monitoring

Procedure:

- Preparation of Sodium Cyanide Solution: In a 250 mL beaker, add 61.7 g of sodium cyanide to 112 g of water. Stir for 2 hours until the sodium cyanide is completely dissolved.[3]
- Reaction Setup: To a 500 mL three-necked flask, add 235 g of 3-(trifluoromethyl)benzyl chloride and 2.5 g of triethylbenzylammonium chloride.[3]
- Reaction Initiation: Heat the mixture in the three-necked flask to 60°C.[3]

- Addition of Reactant: Slowly add the prepared aqueous sodium cyanide solution dropwise to the flask, maintaining the reaction temperature between 55-65°C.[3]
- Reaction Completion: After the addition is complete, maintain the reaction temperature at 60°C for 8 hours. Monitor the reaction by taking samples for HPLC analysis to ensure the mass fraction of the starting material, 3-(trifluoromethyl)benzyl chloride, is less than 0.5%.[3]
- Work-up: Once the reaction is complete, cool the mixture to room temperature and allow the layers to separate.[3]
- Washing: The aqueous layer is washed twice with 50 g of water. The aqueous layers are then combined and treated with a 5% sodium hypochlorite solution.[3]
- Purification: The organic layer (oil layer) is purified by distillation under reduced pressure. Collect the fraction at 94-97°C at -0.095 MPa to yield the final product.[3]

Expected Yield: Approximately 204 g (91% yield) with a purity of $\geq 94.0\%$.[3]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-(Trifluoromethyl)phenylacetonitrile**.

Applications in Research and Development

3-(Trifluoromethyl)phenylacetonitrile serves as a crucial intermediate in several fields due to the influence of the trifluoromethyl group, which can enhance properties like metabolic stability, lipophilicity, and binding affinity of target molecules.

- **Pharmaceutical Development:** It is a key building block in the synthesis of pharmaceuticals, particularly for developing novel anti-inflammatory and analgesic drugs.[2] Its structure is integral for designing drug candidates that require specific electronic and steric characteristics.[2]
- **Agrochemicals:** The compound is used in the formulation of modern agrochemicals, contributing to the efficacy of pesticides and herbicides.[2]
- **Materials Science:** In materials science, it is utilized for creating advanced polymers and coatings.[2] The trifluoromethyl group imparts desirable properties such as increased thermal stability and hydrophobicity, making the resulting materials suitable for high-performance applications.[2]
- **Chemical Synthesis:** More broadly, it is used in various chemical synthesis studies as a versatile intermediate.[3][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Trifluoromethyl)phenylacetonitrile | 2338-76-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 3-Trifluoromethylbenzylcyanide | 2338-76-3 [chemicalbook.com]
- 4. 3-(trifluoromethyl)phenylacetonitrile [yajiachem.cn]
- 5. 3-(Trifluoromethyl)phenylacetonitrile 97 2338-76-3 [sigmaaldrich.com]

- 6. scbt.com [scbt.com]
- 7. pschemicals.com [pschemicals.com]
- 8. 2-(Trifluoromethyl)phenylacetonitrile | C₉H₆F₃N | CID 76435 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 3-(三氟甲基)苯乙腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. 2338-76-3|3-(Trifluoromethyl)phenylacetonitrile|BLD Pharm [bldpharm.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [3-(Trifluoromethyl)phenylacetonitrile CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294352#3-trifluoromethyl-phenylacetonitrile-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com